

# Personal protective equipment for handling 4-(4-Fluorophenoxy)benzonitrile

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## Compound of Interest

Compound Name: 4-(4-Fluorophenoxy)benzonitrile

Cat. No.: B1270419

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## Essential Safety and Handling Guide for 4-(4-Fluorophenoxy)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-(4-Fluorophenoxy)benzonitrile** (CAS No. 215589-24-5). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

### Hazard Summary

**4-(4-Fluorophenoxy)benzonitrile** is a compound that is harmful if swallowed, in contact with skin, or if inhaled.<sup>[1]</sup> It is crucial to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.<sup>[1][2]</sup>

### Quantitative Data

A summary of the key physical and safety data for **4-(4-Fluorophenoxy)benzonitrile** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>8</sub> FNO
Molecular Weight	213.21 g/mol
Appearance	White to almost white powder or crystal[1][3]
Melting Point	66 - 71 °C[3]
Purity	>98.0% (GC)[1]
CAS Number	215589-24-5

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory when handling **4-(4-Fluorophenoxy)benzonitrile** to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

Recommended PPE includes:

- **Eye and Face Protection:** Chemical splash goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are essential.[4] In situations with a higher risk of splashing, a face shield should also be worn.
- **Skin Protection:**
  - **Gloves:** Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn.[5] Always inspect gloves for integrity before use and change them frequently, especially after direct contact with the compound.
  - **Lab Coat/Coveralls:** A long-sleeved lab coat is required. For tasks with a higher potential for contamination, disposable coveralls should be considered.
- **Respiratory Protection:** All handling of **4-(4-Fluorophenoxy)benzonitrile** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][2] If a fume hood is not available or if there is a risk of generating dust, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter should be used.[4]

- Footwear: Closed-toe shoes are mandatory in the laboratory.

## Operational Plan: Step-by-Step Handling Protocol

- Preparation:
  - Ensure a chemical fume hood is operational and available.
  - Gather all necessary PPE and ensure it is in good condition.
  - Have a designated and properly labeled waste container ready for disposal of contaminated materials.
  - Ensure an emergency eyewash station and safety shower are readily accessible.<sup>[4]</sup>
- Handling:
  - Wear all required PPE before handling the chemical.
  - Conduct all weighing and transferring of the solid compound within a chemical fume hood to minimize inhalation of dust.
  - Avoid direct contact with the skin, eyes, and clothing.<sup>[4]</sup>
  - Do not eat, drink, or smoke in the handling area.<sup>[1]</sup>
- Post-Handling:
  - Thoroughly wash hands with soap and water after handling.
  - Clean the work area and any equipment used with an appropriate solvent.
  - Properly remove and dispose of contaminated PPE.

## Disposal Plan: Step-by-Step Protocol

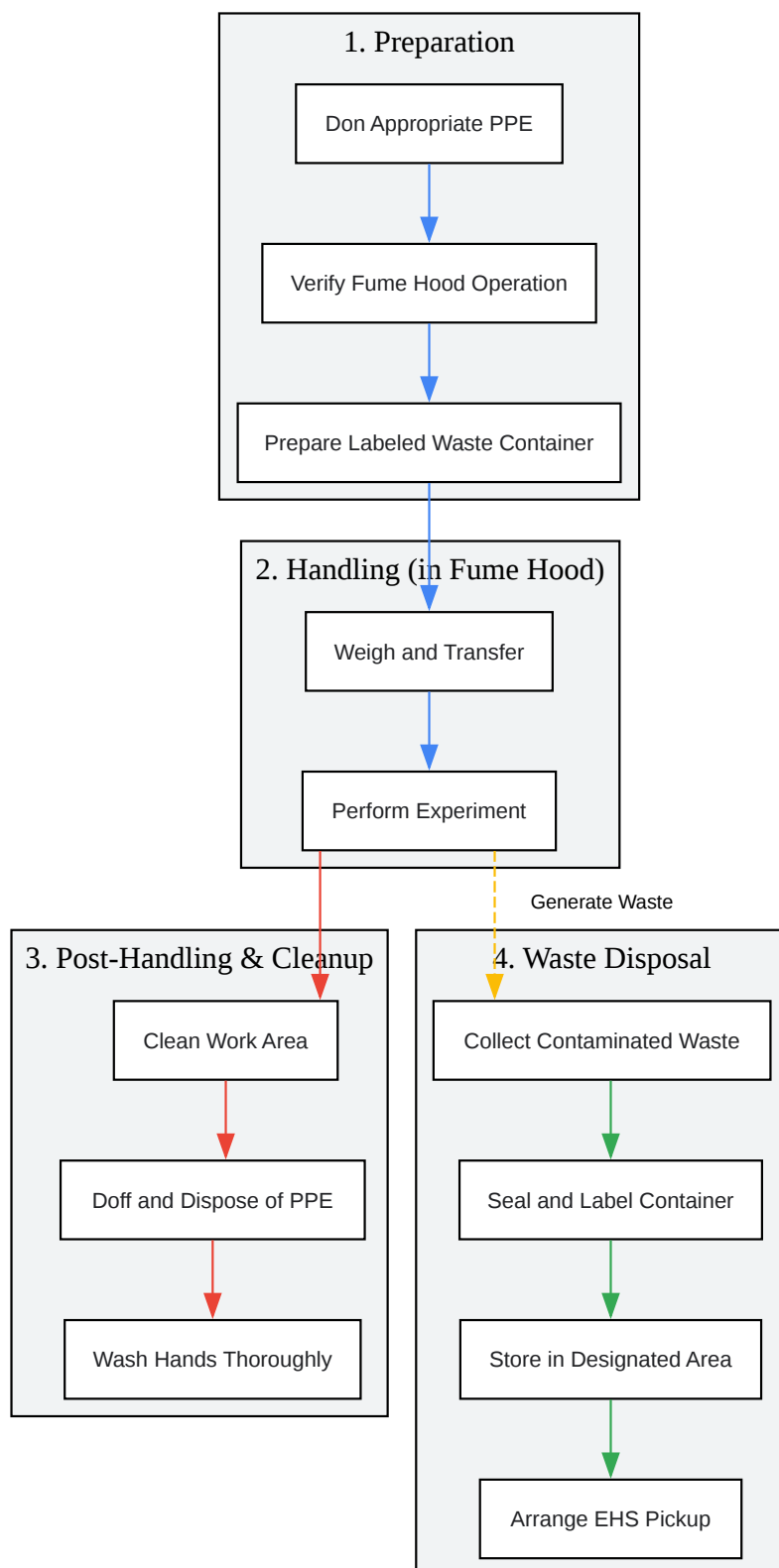
**4-(4-Fluorophenoxy)benzonitrile** and its containers must be disposed of as hazardous waste.

- Waste Segregation:

- Collect all solid waste contaminated with **4-(4-Fluorophenoxy)benzonitrile** (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
  - Collect any solutions containing the compound in a separate, compatible, and clearly labeled liquid hazardous waste container.
  - Container Management:
    - Use containers that are chemically resistant and have a secure lid.
    - Label the waste container with "Hazardous Waste," the full chemical name "**4-(4-Fluorophenoxy)benzonitrile**," and any associated hazard warnings (e.g., "Toxic").
  - Storage:
    - Store the sealed waste container in a designated and secure satellite accumulation area away from incompatible materials.
  - Final Disposal:
    - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- [1] Do not dispose of this chemical down the drain or in regular trash.

## Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **4-(4-Fluorophenoxy)benzonitrile**.



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Caption: Workflow for safe handling and disposal of **4-(4-Fluorophenoxy)benzonitrile**.

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## References

- 1. 4-(4-Fluorophenoxy)benzonitrile | 215589-24-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. fishersci.com [fishersci.com]
- 3. chemimpex.com [chemimpex.com]
- 4. fishersci.com [fishersci.com]
- 5. youtube.com [youtube.com]
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